

Application Notes and Protocols for Phenolphthalein Monophosphate in ELISA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenolphthalein monophosphate*

Cat. No.: *B083379*

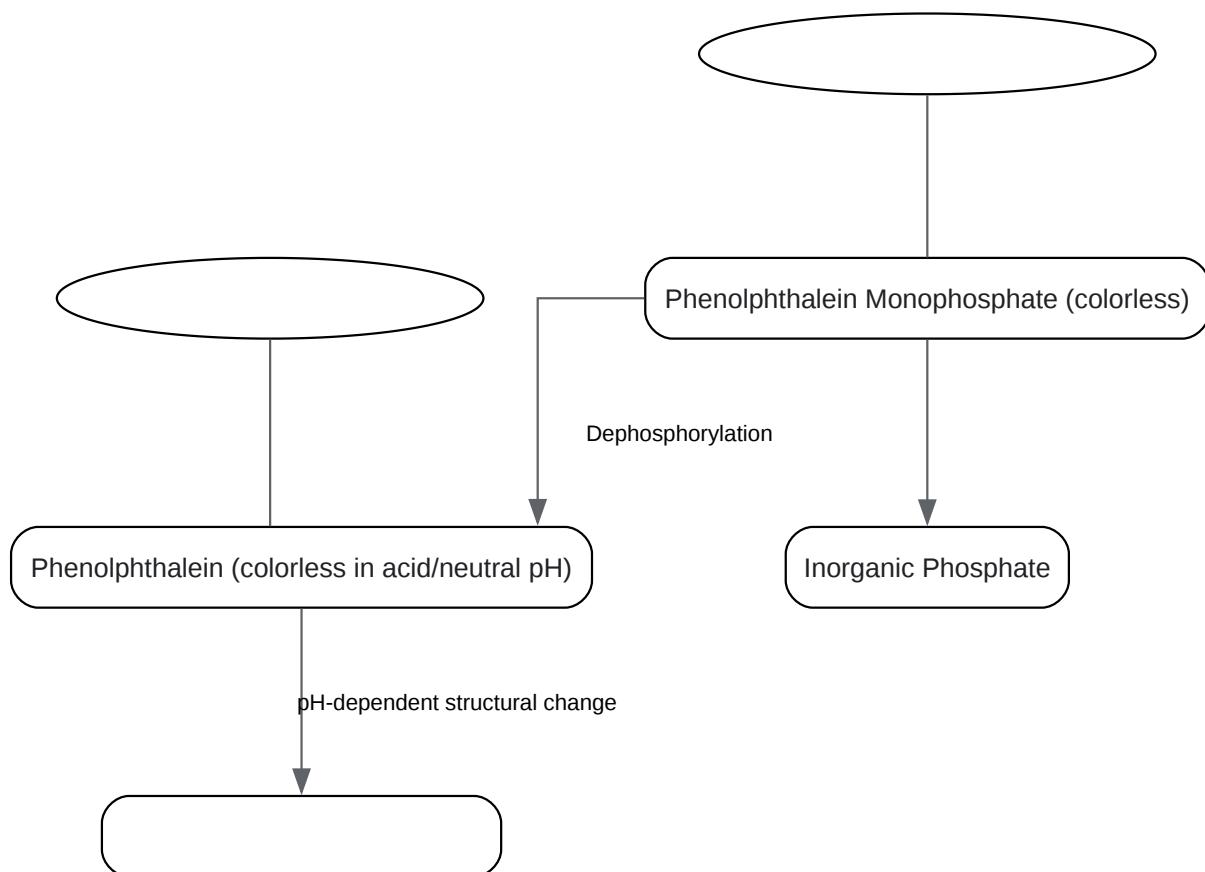
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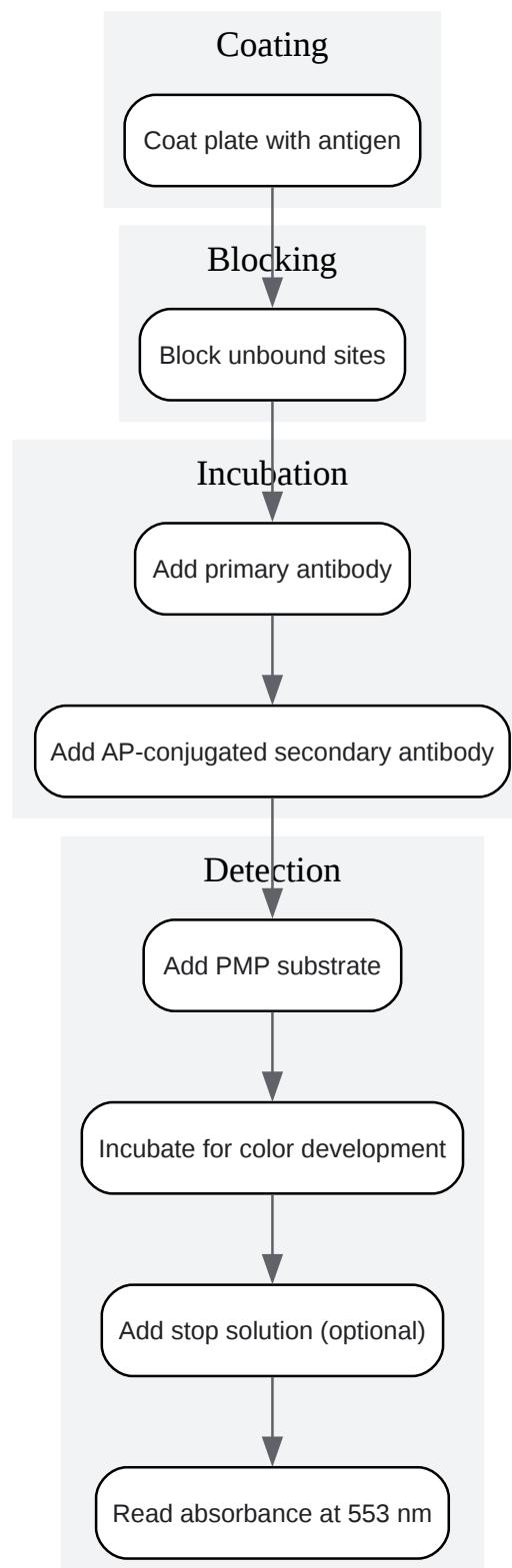
For researchers, scientists, and drug development professionals seeking a reliable and sensitive substrate for alkaline phosphatase-based Enzyme-Linked Immunosorbent Assays (ELISAs), **Phenolphthalein Monophosphate** (PMP) offers a robust alternative to more commonly used substrates. This document provides detailed application notes and protocols for the effective use of PMP in your ELISA workflows.

Introduction to Phenolphthalein Monophosphate

Phenolphthalein monophosphate is a substrate for alkaline phosphatase (AP), an enzyme frequently conjugated to secondary antibodies in ELISA. Upon dephosphorylation by AP, PMP is converted to phenolphthalein. In an alkaline environment, phenolphthalein produces a distinct pink or fuchsia color, which can be quantified spectrophotometrically to determine the concentration of the target analyte.

The enzymatic reaction is as follows:



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- To cite this document: BenchChem. [Application Notes and Protocols for Phenolphthalein Monophosphate in ELISA]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083379#using-phenolphthalein-monophosphate-in-elisa-protocols\]](https://www.benchchem.com/product/b083379#using-phenolphthalein-monophosphate-in-elisa-protocols)

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